

Commercial Availability and Quality Control of 2-Methylbiphenyl: A Technical Guide

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Compound of Interest

Compound Name: 2-Methylbiphenyl

Cat. No.: B1362416

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the commercial availability of **2-methylbiphenyl** (CAS 643-58-3), a key intermediate in various chemical syntheses. It is intended to assist researchers, scientists, and drug development professionals in sourcing this compound and understanding the methodologies for its quality assessment. This document outlines major suppliers, available purities, and a detailed experimental protocol for purity determination by gas chromatography.

Commercial Availability and Suppliers

2-Methylbiphenyl is readily available from a variety of chemical suppliers, ranging from large multinational corporations to more specialized chemical providers. The compound is typically offered in various grades of purity and quantities to suit different research and development needs. Below is a summary of prominent suppliers and their typical product offerings.

Table 1: Commercial Suppliers of **2-Methylbiphenyl**

Supplier	Typical Purity	Available Quantities
Thermo Scientific Chemicals (formerly Alfa Aesar)	98%	5 g
Fisher Scientific	98%	Varies
Sigma-Aldrich (Merck)	97%	Varies
TCI (Tokyo Chemical Industry)	>95.0% (GC)	1 g, 5 g
BOC Sciences	>95.0% (GC)	Research and bulk quantities
Capot Chemical	Not specified	Varies
P&S Chemicals	99%	Varies
CP Lab Safety	min 97%	1 g

Note: Availability, purity, and quantities are subject to change. It is recommended to consult the suppliers' websites for the most current information.

Quality Control: Experimental Protocol for Purity Determination by Gas Chromatography (GC-FID)

The purity of **2-methylbiphenyl** is most commonly determined by gas chromatography with flame ionization detection (GC-FID). This method is suitable for separating **2-methylbiphenyl** from potential impurities such as isomers (3- and 4-methylbiphenyl), biphenyl, and residual starting materials from synthesis. While specific methods may vary between suppliers, the following protocol outlines a robust and reproducible methodology for the quality control analysis of **2-methylbiphenyl**.

Principle

A solution of the **2-methylbiphenyl** sample is injected into a gas chromatograph. The components of the sample are separated based on their boiling points and interactions with the stationary phase of the GC column. A flame ionization detector (FID) is used for the detection and quantification of the eluted components. The purity is determined by calculating the area

percentage of the **2-methylbiphenyl** peak relative to the total area of all peaks in the chromatogram.

Materials and Reagents

- **2-Methylbiphenyl** sample
- Solvent: Dichloromethane or Hexane (GC grade or higher)
- GC Vials: 1.5 mL glass autosampler vials with caps and septa
- Microsyringe

Instrumentation

- Gas Chromatograph: Agilent 7890 GC system or equivalent, equipped with a split/splitless injector and a Flame Ionization Detector (FID).
- GC Column: A non-polar capillary column, such as an HP-5/DB-5 (30 m x 0.25 mm ID, 0.25 µm film thickness), is suitable for this analysis.
- Data Acquisition System: Chromatography data software for instrument control, data acquisition, and processing.

Sample Preparation

- Prepare a stock solution of the **2-methylbiphenyl** sample at a concentration of approximately 1 mg/mL in a suitable volatile organic solvent like dichloromethane or hexane.
[1]
- Ensure the sample is fully dissolved. If any particulate matter is present, centrifuge the solution before transferring it to a GC vial.[2]
- Transfer the clear solution to a 1.5 mL glass autosampler vial.[2]

Gas Chromatography (GC-FID) Conditions

The following instrumental parameters can be used as a starting point and may be optimized for a specific instrument and column.

Table 2: GC-FID Instrumental Parameters

Parameter	Value
Injector	
Injection Mode	Split
Split Ratio	50:1
Injector Temperature	270 °C
Injection Volume	1.0 µL
Column	
Column Type	HP-5/DB-5 (or equivalent)
Dimensions	30 m x 0.25 mm ID, 0.25 µm film thickness
Oven Temperature Program	
Initial Temperature	100 °C, hold for 1 minute
Temperature Ramp	15 °C/min to 280 °C
Final Hold Time	5 minutes
Carrier Gas	
Gas	Helium or Hydrogen
Flow Rate	1.0 mL/min (constant flow)
Detector (FID)	
Detector Temperature	280 °C
Hydrogen Flow	30 mL/min
Air Flow	300 mL/min
Makeup Gas (Helium or Nitrogen)	25 mL/min

Data Analysis

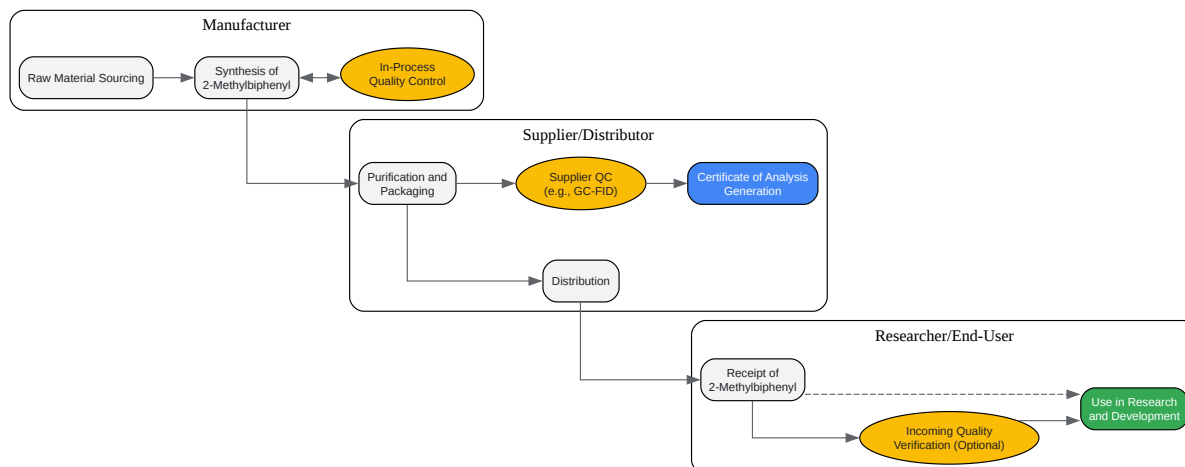
- Integrate all peaks in the chromatogram.
- Calculate the area percent of **2-methylbiphenyl** using the following formula:

$$\% \text{ Purity} = (\text{Area of } \mathbf{2\text{-Methylbiphenyl}} \text{ Peak} / \text{Total Area of All Peaks}) \times 100$$

- The retention time of **2-methylbiphenyl** should be confirmed by analyzing a reference standard under the same conditions.

Supply Chain and Quality Assurance Workflow

The following diagram illustrates the typical supply chain for **2-methylbiphenyl**, from the manufacturer to the end-user in a research or drug development setting, incorporating the quality control steps.



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Caption: Supply chain for **2-Methylbiphenyl** from manufacturing to research use.

This guide provides a foundational understanding of the commercial landscape and quality control for **2-methylbiphenyl**. For specific applications, it is always recommended to consult the supplier's documentation and perform appropriate incoming quality checks.

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References

- 1. Sample Preparation – GC-FID – Polymer Chemistry Characterization Lab [pccl.chem.ufl.edu]
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